

A Technical Guide to Sourcing 4-Chloroisoindoline for Research and Development

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Compound of Interest

Compound Name: 4-Chloroisoindoline

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Chloroisoindoline, a key heterocyclic building block, is of increasing importance in medicinal chemistry and drug discovery, particularly in the synthesis of targeted protein degraders. This guide provides an in-depth technical overview for researchers, scientists, and drug development professionals on sourcing high-quality **4-Chloroisoindoline**. It details critical supplier evaluation criteria, a comparative analysis of commercial suppliers, best practices for quality assessment, and essential safety and handling protocols. The aim is to equip researchers with the necessary knowledge to confidently and efficiently procure this vital reagent for their research endeavors.

Introduction: The Strategic Importance of 4-Chloroisoindoline in Modern Drug Discovery

The isoindoline scaffold is a privileged structure in medicinal chemistry, forming the core of several approved drugs.^[1] Its rigid, bicyclic structure provides a valuable framework for the spatial presentation of pharmacophoric elements. The introduction of a chlorine substituent at the 4-position offers a versatile handle for further chemical modification, making **4-Chloroisoindoline** a sought-after starting material for the synthesis of complex molecules.^[2]

Notably, the isoindoline core is a critical component of ligands that bind to the E3 ubiquitin ligase Cereblon (CRBN). This has propelled **4-Chloroisoindoline** to the forefront of research into Proteolysis Targeting Chimeras (PROTACs) and molecular glues.[3][4] These innovative therapeutic modalities hijack the cell's natural protein disposal machinery to eliminate disease-causing proteins.[3][4] The ability to readily access high-purity **4-Chloroisoindoline** is therefore a critical enabler for innovation in this exciting field.

Selecting a Commercial Supplier: A Multi-faceted Approach

Choosing a reliable supplier for a critical building block like **4-Chloroisoindoline** is paramount to the success of a research program. The quality of the starting material directly impacts the reproducibility of synthetic routes and the integrity of biological data. Researchers should consider the following key factors when evaluating potential suppliers:

- **Purity and Analytical Data:** The supplier should provide a clear specification for the purity of their **4-Chloroisoindoline**, typically determined by High-Performance Liquid Chromatography (HPLC) or Nuclear Magnetic Resonance (NMR) spectroscopy. A detailed Certificate of Analysis (CoA) should be readily available for each batch.
- **Availability and Scalability:** For research purposes, suppliers should offer a range of pack sizes, from milligrams to grams. For later-stage development, the ability of the supplier to provide larger, kilogram-scale quantities is a crucial consideration.
- **Regulatory Compliance and Quality Management:** Suppliers with certifications such as ISO 9001 demonstrate a commitment to a robust quality management system.[5] For applications in pharmaceutical development, suppliers who can offer materials manufactured under Good Manufacturing Practices (GMP) are preferred.
- **Technical Support and Documentation:** Reputable suppliers will have a knowledgeable technical support team to answer questions about product specifications, handling, and stability. Comprehensive Safety Data Sheets (SDS) are mandatory and should be easily accessible.

Comparative Analysis of Commercial Suppliers

Several chemical suppliers offer **4-Chloroisindoline** hydrochloride (CAS 924304-73-4) for research purposes. Below is a comparative table of prominent suppliers, compiled from their publicly available data.

| Supplier | Stated Purity | Available Quantities | Additional Information |
|-------------------|---|--|---|
| Fluorochem | 97% | 250 mg, 1 g, 5 g, 10 g | Offers a detailed product page with chemical properties and safety information. ^[6] Provides custom synthesis and scale-up services. ^{[7][8]} |
| American Elements | Offers multiple purity grades (from 99% to ultra-high purity) | Research and bulk quantities available upon request. | Emphasizes their ability to produce materials to various standard and custom specifications. ^{[9][10]} ISO 9001 certified production facilities. ^[5] |
| BLD Pharm | Not explicitly stated on the main product page. | Inquire for details. | A major supplier of research chemicals with a broad catalog and capabilities in custom synthesis and scale-up manufacturing. ^[2] |

Note: Purity levels and available quantities are subject to change and may vary between batches. Researchers should always request the most current information and a batch-specific Certificate of Analysis from the supplier.

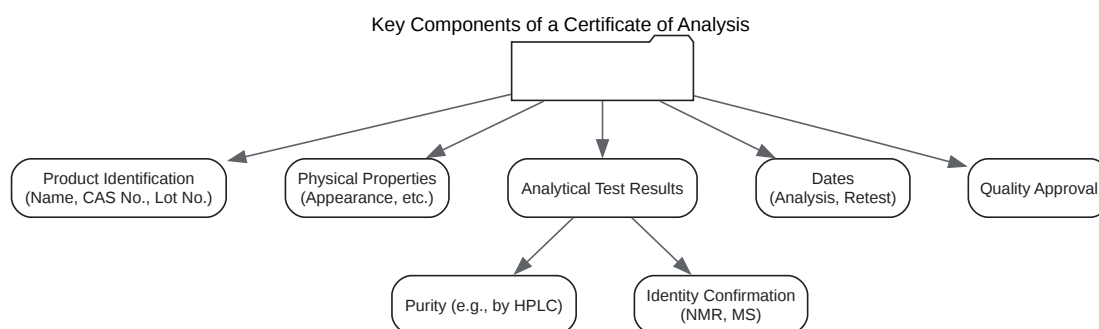
Quality Assessment and Verification: The Role of the Certificate of Analysis

The Certificate of Analysis (CoA) is a critical document that provides a detailed quality report for a specific batch of a chemical.^[11] Researchers should meticulously review the CoA before using any new batch of **4-Chloroisindoline**.

A comprehensive CoA for **4-Chloroisindoline** hydrochloride should include the following:

- Product Identification: Chemical name, CAS number, molecular formula, and molecular weight.
- Physical Properties: Appearance (e.g., white to off-white solid).
- Analytical Test Results:
 - Purity: Typically determined by HPLC, with the result expressed as a percentage.
 - Identity Confirmation: Confirmation of the chemical structure, usually through ¹H NMR and/or Mass Spectrometry (MS). The CoA should state that the spectral data conforms to the expected structure.

Below is a diagram illustrating the key components of a typical Certificate of Analysis.



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Caption: Structure of a typical Certificate of Analysis.

Experimental Protocols: Purity Determination by HPLC

While suppliers perform their own quality control, independent verification of purity may be necessary for critical applications. A validated stability-indicating HPLC method is the gold standard for purity assessment.^[12] The following is a representative HPLC method that can be adapted for the analysis of **4-Chloroisoindoline** hydrochloride.

Objective: To determine the purity of **4-Chloroisoindoline** hydrochloride by separating the main component from potential impurities.

Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

Reagents:

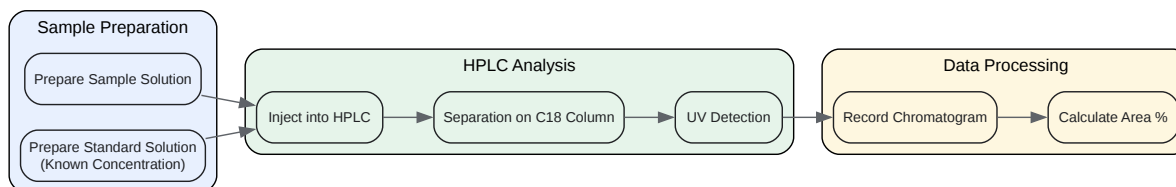
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable buffer components)

Chromatographic Conditions:

- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water (e.g., 60:40 v/v) containing a small amount of an acid modifier like 0.1% formic acid to ensure good peak shape.
- Flow Rate: 1.0 mL/min
- Column Temperature: Ambient or controlled (e.g., 30 °C)
- Detection Wavelength: Determined by UV-Vis spectrophotometry of a dilute solution of **4-Chloroisindoline** hydrochloride to find the wavelength of maximum absorbance.
- Injection Volume: 10 µL

Procedure:

- Standard Preparation: Accurately weigh and dissolve a reference standard of **4-Chloroisindoline** hydrochloride in the mobile phase to a known concentration (e.g., 1 mg/mL).
- Sample Preparation: Prepare the sample to be tested at the same concentration as the standard solution.
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Calculation: The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.



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